

Technical Guide: Physical Properties of 1-Bromo-2-(trifluoromethoxy)benzene

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Compound of Interest

Compound Name:	1-Bromo-2-(trifluoromethoxy)benzene
Cat. No.:	B1272820

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Introduction

1-Bromo-2-(trifluoromethoxy)benzene (CAS No. 64115-88-4) is a fluorinated organic compound of significant interest in medicinal chemistry and materials science. Its utility as a synthetic intermediate stems from the presence of both a bromine atom, which allows for various cross-coupling reactions, and a trifluoromethoxy group, which can enhance properties such as metabolic stability, lipophilicity, and binding affinity of target molecules.^[1] This guide provides a detailed overview of the core physical properties of **1-Bromo-2-(trifluoromethoxy)benzene**, presenting quantitative data, general experimental methodologies, and a summary of its key characteristics.

Core Physical and Chemical Properties

The physical characteristics of **1-Bromo-2-(trifluoromethoxy)benzene** define its behavior in chemical processes and are crucial for handling, reaction setup, and purification. The compound is typically a colorless to light yellow, clear liquid at room temperature.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **1-Bromo-2-(trifluoromethoxy)benzene**. Data has been compiled from various chemical suppliers and databases.

Property	Value	Reference(s)
Molecular Formula	$C_7H_4BrF_3O$	
Molecular Weight	241.01 g/mol	
Boiling Point	158-160 °C (lit.)	
54-56 °C at 15 mmHg	[3]	
Density	1.62 g/mL at 25 °C (lit.)	
1.64 g/mL at 20 °C	[4]	
Refractive Index	$n_{20/D}$ 1.464 (lit.)	
Flash Point	60 °C (140 °F) - closed cup	[4]
Purity	≥97%	
Appearance	Colorless to light yellow clear liquid	[4]

Experimental Protocols for Property Determination

While specific experimental protocols from primary literature for **1-Bromo-2-(trifluoromethoxy)benzene** are not readily available in public databases, the physical properties listed above are determined using standard, well-established laboratory techniques. A general overview of these methods is provided below.

Boiling Point

The boiling point is typically determined by distillation at a specific pressure. For sub-atmospheric pressures, a vacuum distillation apparatus is used, and the temperature is recorded when the liquid and vapor phases are in equilibrium. The value is often reported with the corresponding pressure (e.g., 54-56 °C at 15 mmHg).[3]

Density

Density is measured by determining the mass of a known volume of the substance. A pycnometer, a flask with a specific, calibrated volume, is commonly used. The pycnometer is

weighed empty, then filled with the liquid and weighed again at a controlled temperature (e.g., 20 °C or 25 °C).

Refractive Index

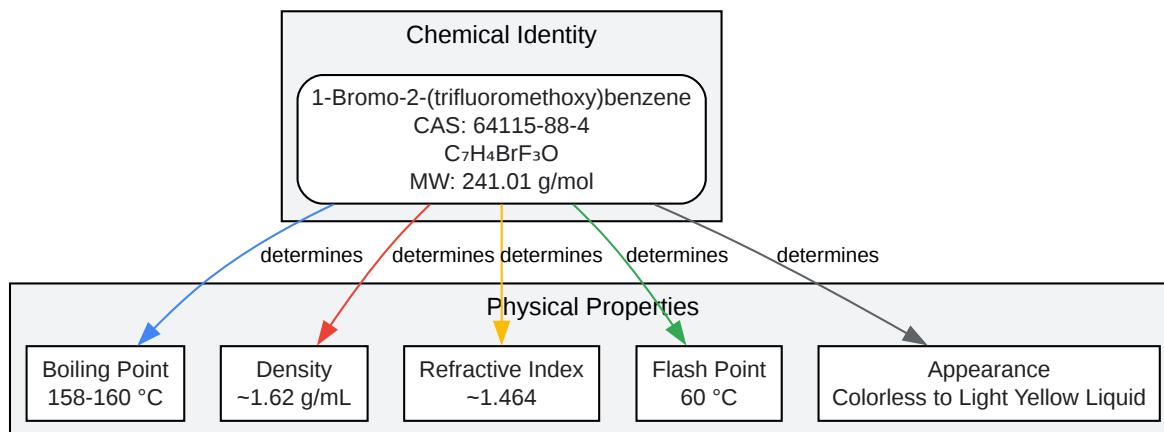
The refractive index, a measure of how light propagates through the substance, is determined using a refractometer. A small sample of the liquid is placed on the prism of the instrument. The measurement is typically performed at a standard temperature (20 °C) using the D-line of a sodium lamp (n_{20/D}).

Flash Point

The flash point is the lowest temperature at which the liquid's vapors will ignite in the presence of an ignition source. The closed-cup method, where the apparatus is sealed to prevent vapor loss, provides a more precise and lower value than an open-cup method.^[4]

Visualization of Key Properties

The following diagram illustrates the relationship between the compound's identity and its fundamental physical properties.



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